

# Finite Element Analysis of BSSO Fixation: A Comparative Guide to Stress Distribution

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A detailed comparison of the biomechanical performance of various fixation methods in Bilateral Sagittal Split Osteotomy (**BSSO**), supported by finite element analysis data.

This guide provides a comparative analysis of stress distribution in different fixation techniques used in Bilateral Sagittal Split Osteotomy (**BSSO**), a common corrective jaw surgery. By leveraging finite element analysis (FEA), a powerful computational tool, researchers can simulate the biomechanical environment of the mandible post-surgery and predict the performance of various fixation hardware. This information is crucial for surgeons to select the optimal fixation method that ensures stability, promotes healing, and minimizes complications.

## Performance Comparison of BSSO Fixation Techniques

The stability of the osteotomized segments in **BSSO** is paramount for successful patient outcomes. Finite element studies have been instrumental in evaluating the biomechanical behavior of different fixation methods under simulated masticatory forces. The von Mises stress, a measure of the overall stress state at a point, is a key metric used in these analyses

to predict areas of high stress concentration in both the fixation hardware and the surrounding bone.

The following table summarizes the quantitative findings from several key studies, comparing the von Mises stress values observed in different fixation techniques.

Fixation Technique	Component Analyzed	Maximum von Mises Stress (MPa)	Study Reference
3D Miniplate	Plate	Higher than locking plate	[1]
Locking Plate	Plate	Lower than 3D plate	[1]
2-hole Monocortical Plate (2HMCPf)	Cortical Bone	75.98	[2]
4-hole Monocortical Plate (4HMCPf)	Cortical Bone	987.68	[2]
2-hole Monocortical Plate (2HMCPf)	Screw/Plate	457.19	[2]
4-hole Monocortical Plate (4HMCPf)	Screw/Plate	1781.59	[2]
Three Bicortical Screws	Screw Threads	Higher (161% difference)	[3][4]
Two Bicortical Screws	Screw Threads	Lower	[3][4]
Three Bicortical Screws	Spongy Bone (Left Ramus)	Higher (78% difference)	[3][4]
Two Bicortical Screws	Spongy Bone (Left Ramus)	Lower	[3][4]
Miniplate Fixation	Fixation Unit	Most favorable biomechanical performance	[5][6]
Two Bicortical Screws	Fixation Unit	Intermediate biomechanical performance	[5][6]
Three Bicortical Screws	Fixation Unit	Least favorable biomechanical performance	[5][6]

1.7 mm Miniplate	Plate	Statistically significant difference from 2.0 mm plates/screws	[7][8]
2.0 mm Bicortical Screws	Screws	More rigid than miniplate fixations	[7][8]
2.0 mm Miniplate	Plate	Less rigid than 2.0 mm bicortical screws	[7][8]

## Key Findings:

- **3D vs. Locking Plates:** Studies suggest that 3D plates may distribute stress more evenly compared to locking plates, although stress concentration can be higher in the locking plates themselves.[1]
- **Monocortical Plate Configurations:** A modified 2-hole monocortical plate fixation has been shown to result in significantly lower von Mises stress in both the cortical bone and the fixation hardware compared to a traditional 4-hole plate.[2]
- **Number of Bicortical Screws:** Using three bicortical screws generally leads to higher stress concentrations in the screws and surrounding bone compared to using two screws.[3][4] However, some studies indicate that an inverted L-pattern of three bicortical screws provides the most stable fixation.[9]
- **Miniplates vs. Bicortical Screws:** Miniplate fixation has demonstrated a more favorable biomechanical performance with lower stress and displacement compared to two or three bicortical screws.[5][6] Conversely, other studies have found that 2.0 mm bicortical screws are more rigid than miniplate fixations.[7][8]
- **Plate Size:** A 1.7 mm miniplate shows statistically significant differences in stress and displacement compared to 2.0 mm miniplates and bicortical screws, suggesting that plate dimensions are a critical factor in biomechanical stability.[7][8]

## Experimental Protocols in Finite Element Analysis of BSSO Fixation

The following outlines a typical methodology employed in the finite element analysis of **BSSO** fixation, based on protocols described in the cited literature.

#### 1. 3D Model Generation:

- A three-dimensional model of a human mandible is typically created from computed tomography (CT) scan data.[\[2\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)
- This digital model is then imported into specialized software (e.g., HyperMesh, SolidWorks) to create a solid finite element model.[\[1\]](#)[\[7\]](#)

#### 2. Virtual Surgery and Fixation:

- A bilateral sagittal split osteotomy is simulated on the virtual mandible model.[\[1\]](#)[\[7\]](#)[\[9\]](#)
- The virtual bone segments are then fixed using 3D models of the fixation hardware being studied (e.g., miniplates, screws).[\[1\]](#)[\[2\]](#)[\[9\]](#) Different configurations and types of plates and screws are applied to separate models for comparison.[\[9\]](#)

#### 3. Meshing and Material Properties:

- The entire assembly (mandible and fixation) is "meshed," dividing it into a large number of smaller elements (a finite element mesh).[\[1\]](#)
- Material properties, such as Young's modulus and Poisson's ratio for cortical bone, cancellous bone, and the titanium alloy of the fixation hardware, are assigned to the respective components of the model.

#### 4. Application of Loads and Boundary Conditions:

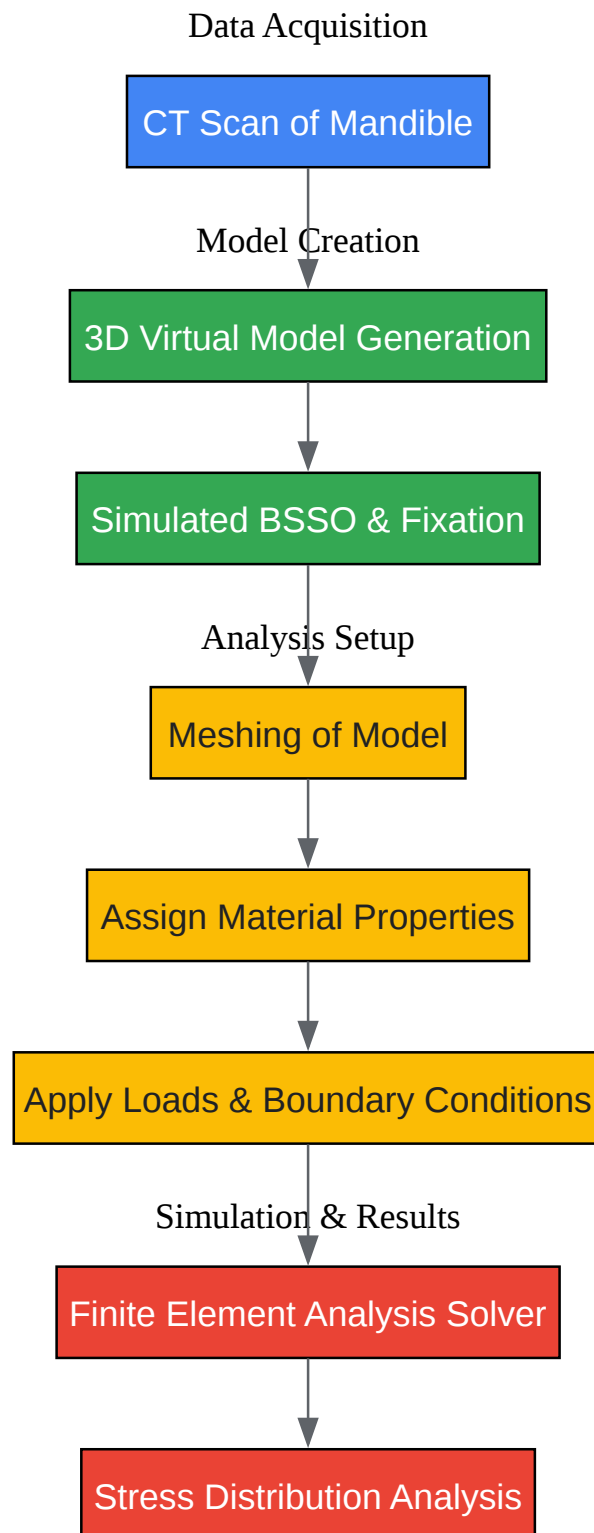
- Forces simulating the action of masticatory muscles are applied to the virtual mandible.[\[1\]](#)[\[2\]](#) These forces are often applied to specific anatomical regions, such as the occlusal surfaces of the posterior teeth.[\[3\]](#)[\[4\]](#)[\[9\]](#)
- Boundary conditions are set to constrain the model in a realistic manner, often by fixing the nodes at the condylar regions.[\[2\]](#)

#### 5. Analysis and Data Acquisition:

- The meshed model with applied loads and boundary conditions is imported into an FEA solver (e.g., Ansys, Solidworks).[\[1\]](#)[\[6\]](#)[\[7\]](#)
- The software then calculates the stress distribution (typically von Mises stress), strain, and displacement throughout the model.[\[1\]](#)[\[2\]](#)[\[6\]](#)

## Visualizing the FEA Workflow

The following diagram illustrates the logical workflow of a typical finite element analysis study comparing **BSSO** fixation methods.



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Finite Element Analysis Workflow for **BSSO** Fixation Comparison.

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